

3,4-Dibromo-6,7-dichloroquinoline molecular weight and formula

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Compound of Interest

Compound Name: 3,4-Dibromo-6,7-dichloroquinoline

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Technical Dossier: 3,4-Dibromo-6,7-dichloroquinoline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the molecular formula and molecular weight of **3,4-Dibromo-6,7-dichloroquinoline**, a halogenated quinoline derivative of interest in medicinal chemistry and materials science.

Molecular Formula and Structure

The chemical structure of quinoline is a bicyclic aromatic heterocycle consisting of a benzene ring fused to a pyridine ring. In **3,4-Dibromo-6,7-dichloroquinoline**, the hydrogen atoms at positions 3, 4, 6, and 7 of the quinoline core are substituted with two bromine atoms and two chlorine atoms, respectively. This substitution pattern leads to the molecular formula:



This formula indicates that a single molecule of the compound contains nine carbon atoms, three hydrogen atoms, two bromine atoms, two chlorine atoms, and one nitrogen atom. A similar compound, 3,6-Dibromo-2,4-dichloroquinoline, shares the same molecular formula and has a molar mass of 355.84 g/mol [1].

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **3,4-Dibromo-6,7-dichloroquinoline** are:

- Carbon (C): 12.011 u[2]
- Hydrogen (H): 1.008 u[3][4]
- Bromine (Br): 79.904 u[5][6][7]
- Chlorine (Cl): 35.453 u[8][9]
- Nitrogen (N): 14.007 u[10][11]

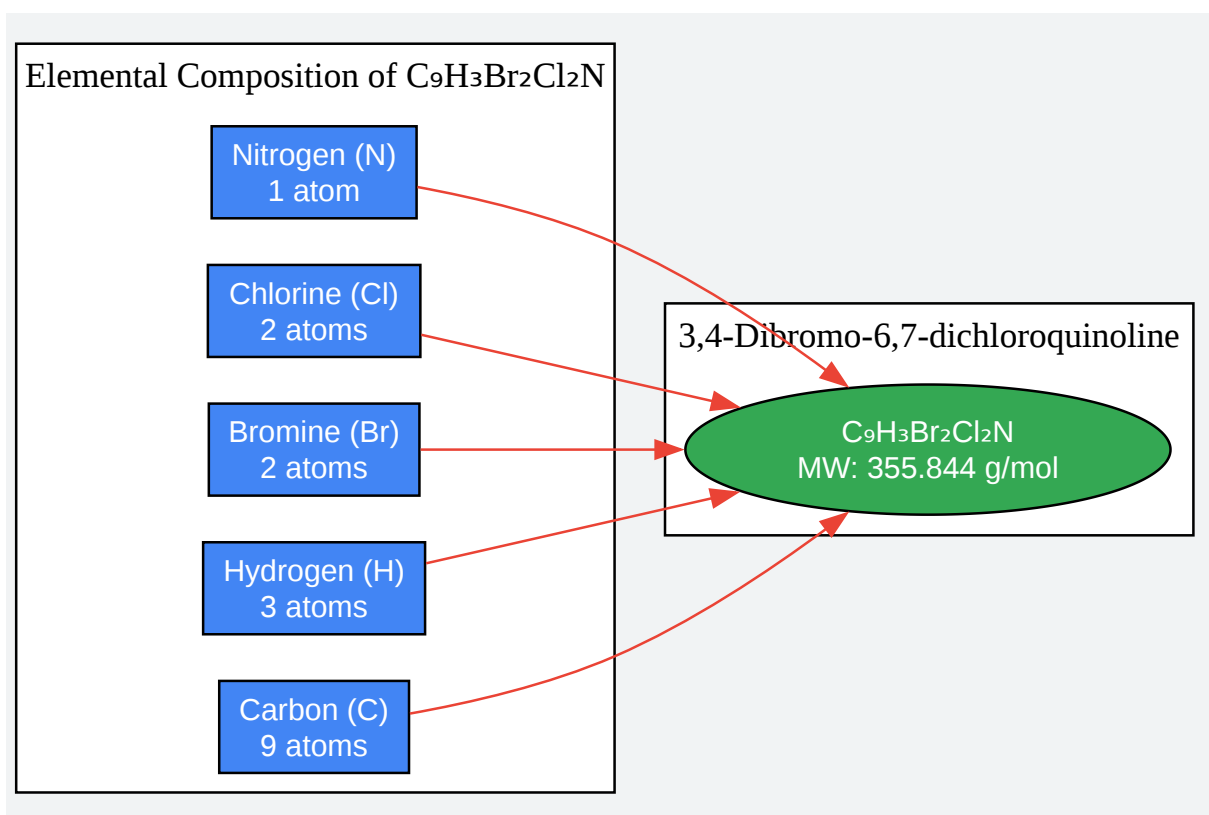
The calculated molecular weight of **3,4-Dibromo-6,7-dichloroquinoline** is presented in the table below.

Element	Symbol	Count	Atomic Weight (u)	Total Weight (u)
Carbon	C	9	12.011	108.099
Hydrogen	H	3	1.008	3.024
Bromine	Br	2	79.904	159.808
Chlorine	Cl	2	35.453	70.906
Nitrogen	N	1	14.007	14.007
Total			355.844	

The molecular weight of **3,4-Dibromo-6,7-dichloroquinoline** is 355.844 g/mol .

Elemental Composition

The following diagram illustrates the elemental composition of **3,4-Dibromo-6,7-dichloroquinoline**, highlighting the constituent atoms that contribute to its molecular weight.



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Elemental composition of **3,4-Dibromo-6,7-dichloroquinoline**.

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